

Personal protective equipment for handling 4-Chlorochoalcone

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Compound of Interest

Compound Name: 4-Chlorochoalcone

CAS No.: 956-04-7

Cat. No.: B1237703

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4-Chlorochoalcone: Advanced Handling & Safety Protocol

Senior Application Scientist Note: While **4-Chlorochoalcone** (CAS: 956-04-7) is formally classified as an irritant, its chemical structure—an

-unsaturated ketone—identifies it as a Michael acceptor.^{[1][2]} This electrophilic nature allows it to covalently bind with biological nucleophiles (like cysteine thiols in proteins), creating a mechanism for potential skin sensitization that generic SDSs often understate.^[1] This guide treats the compound with the rigor required for electrophilic pharmacophores.

Part 1: Risk Assessment & Hazard Identification

GHS Classification (H-Codes):

- H315: Causes skin irritation.^{[1][3][4][5][6][7]}
- H319: Causes serious eye irritation.^{[1][3][4][5][6][7][8]}
- H335: May cause respiratory irritation.^{[1][3][4][5][6][7]}

The "Why" Behind the Hazard (Mechanistic Insight): The primary risk is not acute toxicity (LD50 > 1000 mg/kg), but contact dermatitis and mucosal inflammation.^[1] The chlorophenyl ring enhances lipophilicity, facilitating dermal absorption, while the enone system (

) acts as an alkylating agent.[1]

- Operational Implication: Your PPE must prevent all dermal contact.[1] Once dissolved in organic solvents (DMSO, DCM), the permeation rate increases exponentially.[1]

Part 2: PPE Selection Matrix

Do not rely on generic "wear gloves" advice.[1][9] Use this matrix based on physical state.

PPE Category	Solid State (Weighing/Transfer)	Solution State (Synthesis/Assay)	Technical Rationale
Hand Protection	Single Nitrile (Min.[1] [2] 0.11 mm / 4 mil)	Double Nitrile or Silver Shield®	In solution, the solvent drives permeation. 4-Chlorochalcone moves with the solvent front.[1]
Respiratory	Fume Hood (Face velocity: 100 fpm)	Fume Hood (Sash at 18")	Prevents inhalation of dusts (solid) and solvent vapors (liquid). [1]
Eye Protection	Safety Glasses with side shields	Chemical Splash Goggles	Goggles required if refluxing or using pressurized vessels. [1]
Body Defense	Lab Coat (Cotton/Poly blend)	Lab Coat + Chemical Apron	Apron required if handling volumes >100 mL to prevent soak-through.[1][2]

Critical Glove Note: If dissolving in Dichloromethane (DCM), standard nitrile degrades in <5 minutes.[1] You must use PVA gloves or Silver Shield® laminates, or change nitrile gloves immediately upon splash contact.[1]

Part 3: Operational Workflows (Step-by-Step)

Workflow A: The Weighing Protocol (Solid Handling)

Goal: Eliminate static-induced aerosolization.[1][2]

- Preparation: Place an antistatic mat or use an ionizing gun inside the fume hood.[1]
Chalcones are often fluffy powders prone to static fly-away.[1][2]
- Barrier Setup: Don PPE. Place the balance inside the hood or use a powder containment enclosure.
- Transfer: Use a disposable anti-static weighing boat.
 - Technique: Do not pour.[1][5] Use a micro-spatula to transfer small amounts to avoid dust clouds.[1]
- Decontamination: Immediately wipe the balance area with a wet wipe (ethanol-dampened) after weighing.[1][2]

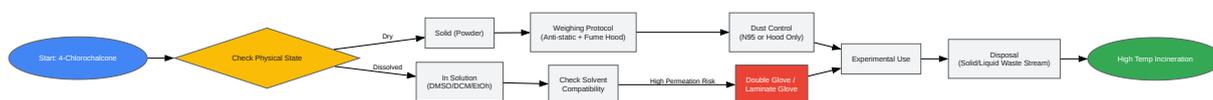
Workflow B: The Solubilization Protocol

Goal: Prevent "solvent drag" exposure.

- Solvent Choice: **4-Chloroalcone** is soluble in DMSO, Ethanol, and DCM.[1]
- Addition: Add solvent slowly to the solid to prevent displacement splashing.[1]
- Vessel: Cap the vial/flask immediately. Do not transport open vessels outside the hood.
- Labeling: Mark the container clearly with "Irritant / Michael Acceptor."

Part 4: Visualization of Safety Logic

Figure 1: Operational Safety Workflow This diagram outlines the decision logic for handling **4-Chloroalcone** from storage to disposal.



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Caption: Workflow distinguishing PPE requirements based on physical state (Solid vs. Solution).

Part 5: Emergency Response & Disposal[1][2]

Accidental Release (Spill)[1][2]

- Solid Spill:
 - Do NOT dry sweep (creates dust).[1][6]
 - Cover with wet paper towels (water or ethanol) to dampen.[1]
 - Scoop into a sealable bag.
- Solution Spill:
 - Evacuate the immediate area if volatile solvents (DCM) are involved.[1]
 - Cover with absorbent pads (universal polypropylene mats).[1]
 - Place used pads in a hazardous waste bag.[1]

Decontamination[1][2]

- Skin: Wash with copious soap and water for 15 minutes.[1] Avoid using ethanol on skin, as it may increase absorption of the lipophilic chalcone.
- Surfaces: Wipe with 70% Ethanol or Acetone, followed by a soap-water wash.[1][2]

Disposal Plan

- Regulatory Status: **4-Chlorochoalcone** is an organic chemical waste.[1][2]
- Method: High-temperature incineration.[1][2]
- Prohibition: Never flush down the drain.[1] It is toxic to aquatic life (chronic effects).[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 5377022, **4-Chlorochoalcone**. [1] Retrieved from [Link][1][2]

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